

An In-Depth Technical Analysis of Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

Cat. No.: B168025

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This document provides a detailed overview of the molecular weight of **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**, a compound of interest to researchers and professionals in the fields of organic chemistry and drug development.

Molecular Composition and Weight

The fundamental identity of a chemical compound is defined by its molecular formula, which enumerates the number of atoms of each element present in one molecule of the substance. For **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**, the molecular formula is C₁₈H₂₂N₂O₆S.^{[1][2]}

The molecular weight is a critical parameter in experimental and theoretical chemistry, influencing everything from reaction stoichiometry to pharmacological activity. It is calculated by summing the atomic weights of all constituent atoms in the molecule.

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	18	12.011	216.198
Hydrogen	H	22	1.008	22.176
Nitrogen	N	2	14.007	28.014
Oxygen	O	6	15.999	95.994
Sulfur	S	1	32.06	32.06
Total		394.442		

Based on the elemental composition, the molecular weight of **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate** is determined to be 394.44 g/mol .^[1]

Experimental Protocols and Methodologies

The determination of a compound's molecular weight is a standard procedure in chemical analysis. While this document does not provide a specific experimental protocol for this compound, the molecular weight is typically confirmed using techniques such as:

- **Mass Spectrometry (MS):** This technique ionizes the molecule and measures its mass-to-charge ratio, providing a highly accurate molecular weight.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structural elucidation, high-resolution NMR can provide data that confirms the compound's identity and, by extension, its molecular formula and weight.
- **Elemental Analysis:** This method determines the percentage composition of each element in the compound, which can be used to empirically derive the molecular formula and subsequently calculate the molecular weight.

Diagrams and Visualizations

As this technical guide focuses on the intrinsic chemical property of molecular weight, signaling pathway diagrams or experimental workflow visualizations are not applicable. The structure

and identity of the molecule are best represented by its chemical formula and name.

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References

- 1. Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate [cymitquimica.com]
- 2. Buy Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate | 1738-82-5 [smolecule.com]
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